

Solubility of Disperse Blue 165 in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: Disperse blue 165

Cat. No.: B1295748

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This technical guide provides a comprehensive overview of the solubility characteristics of C.I. **Disperse Blue 165** (CAS No. 41642-51-7), an azo dye noted for its use in coloring synthetic fibers. While specific quantitative solubility data in a wide array of organic solvents is not extensively published, this document outlines the standardized methodologies for its determination, enabling researchers to generate precise data for their specific applications. The guide details the necessary experimental protocols and presents a logical workflow for these procedures.

Disperse Blue 165, a dark blue powder, is characterized by its low solubility in water and its affinity for hydrophobic environments.^[1] Its solubility in organic solvents is a critical parameter influencing its application in various fields, including the formulation of inks, coatings, and in material science research. The dissolution behavior is primarily governed by the polarity of the solvent, temperature, and the specific molecular interactions between the dye and the solvent. Although qualitatively known to be soluble in acetone, precise quantitative data remains elusive in public literature.^[2]

Data Presentation

Due to the limited availability of specific quantitative solubility data for **Disperse Blue 165** in public-domain literature, the following table is presented as a template for researchers to populate with their own experimentally determined values. This structured format allows for

easy comparison of solubility across different organic solvents under consistent temperature conditions.

Table 1: Experimentally Determined Solubility of **Disperse Blue 165** in Various Organic Solvents at 25°C

Organic Solvent	Chemical Formula	Polarity Index	Solubility (g/L)	Molar Solubility (mol/L)
Acetone	C ₃ H ₆ O	5.1	[Insert Experimental Data]	[Insert Experimental Data]
Ethanol	C ₂ H ₅ OH	4.3	[Insert Experimental Data]	[Insert Experimental Data]
Methanol	CH ₃ OH	5.1	[Insert Experimental Data]	[Insert Experimental Data]
Ethyl Acetate	C ₄ H ₈ O ₂	4.4	[Insert Experimental Data]	[Insert Experimental Data]
Dichloromethane	CH ₂ Cl ₂	3.1	[Insert Experimental Data]	[Insert Experimental Data]
Toluene	C ₇ H ₈	2.4	[Insert Experimental Data]	[Insert Experimental Data]
N,N-Dimethylformamide	C ₃ H ₇ NO	6.4	[Insert Experimental Data]	[Insert Experimental Data]
Dimethyl Sulfoxide	C ₂ H ₆ OS	7.2	[Insert Experimental Data]	[Insert Experimental Data]

Experimental Protocols

The following is a detailed methodology for the quantitative determination of **Disperse Blue 165** solubility in organic solvents utilizing UV-Visible spectrophotometry. This widely applicable method provides reliable and reproducible results.

Objective: To determine the saturation solubility of **Disperse Blue 165** in a given organic solvent at a specified temperature.

Principle: The concentration of a colored substance in a solution is directly proportional to its absorbance of light at a specific wavelength, as described by the Beer-Lambert Law. By creating a calibration curve of known concentrations versus absorbance, the concentration of an unknown saturated solution can be accurately determined.

Materials and Equipment:

- **Disperse Blue 165** (high purity)
- Selected organic solvents (analytical grade)
- UV-Vis Spectrophotometer
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes and micropipettes
- Syringe filters (0.45 μm)
- Thermostatically controlled shaker or incubator
- Cuvettes (quartz or glass, appropriate for the solvent and wavelength range)

Procedure:

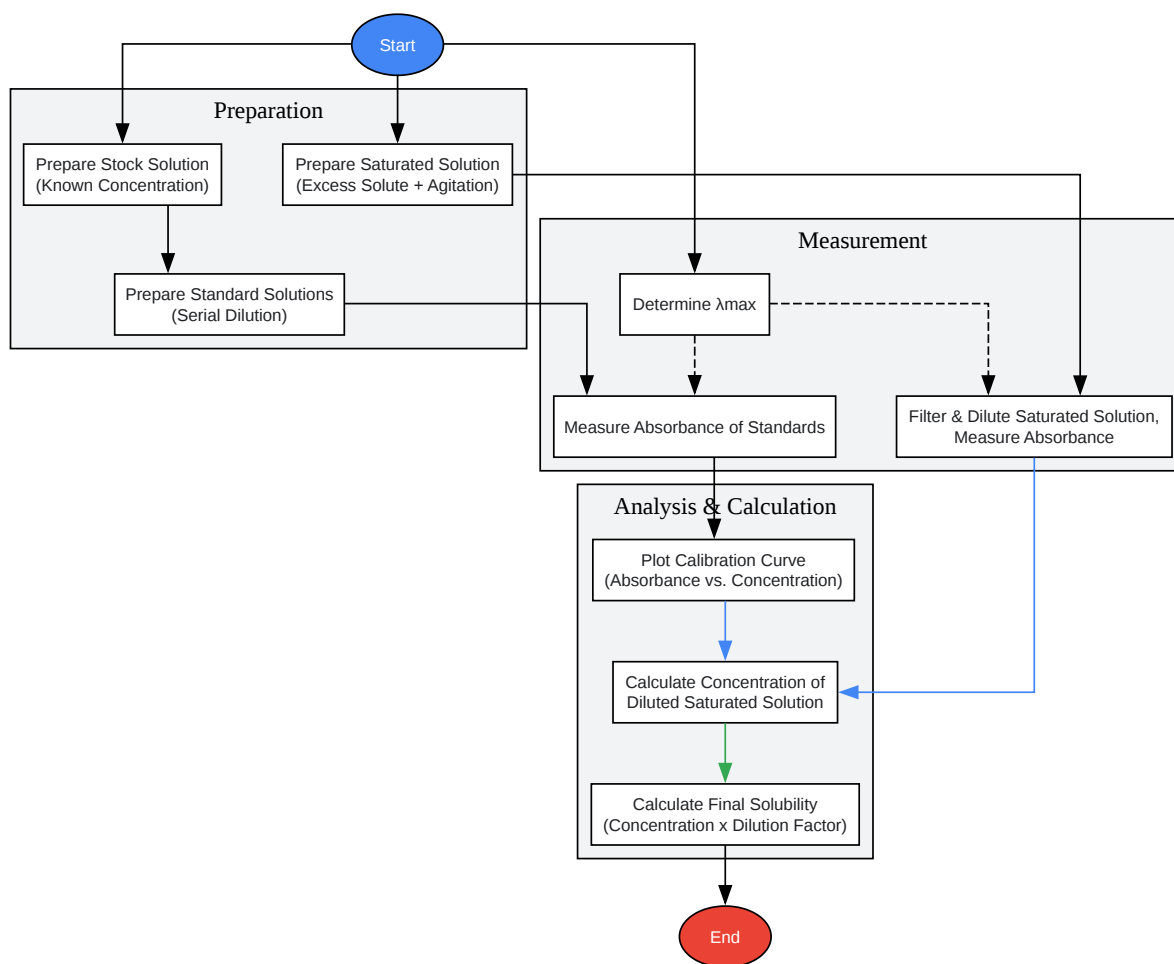
- Determination of Maximum Absorbance (λ_{max}):

- Prepare a dilute solution of **Disperse Blue 165** in the chosen organic solvent.
- Scan the solution using the UV-Vis spectrophotometer over a relevant wavelength range (e.g., 400-800 nm) to identify the wavelength of maximum absorbance (λ_{max}). This λ_{max} will be used for all subsequent absorbance measurements.
- Preparation of Standard Solutions and Calibration Curve:
 - Accurately weigh a precise amount of **Disperse Blue 165** and dissolve it in the chosen organic solvent to prepare a stock solution of a known concentration (e.g., 100 mg/L).
 - Perform a series of serial dilutions from the stock solution to create a set of standard solutions with decreasing concentrations.
 - Measure the absorbance of each standard solution at the predetermined λ_{max} , using the pure organic solvent as a blank.
 - Plot a graph of absorbance versus concentration for the standard solutions. This will generate a calibration curve. The relationship should be linear, and the equation of the line ($y = mx + c$) should be determined.
- Preparation of Saturated Solution:
 - Add an excess amount of **Disperse Blue 165** to a known volume of the organic solvent in a sealed container to create a slurry.
 - Agitate the mixture at a constant temperature (e.g., 25°C) for an extended period (e.g., 24-48 hours) to ensure that equilibrium solubility is reached.
 - After agitation, allow the solution to stand undisturbed for a sufficient time to permit the excess, undissolved solid to settle.
- Measurement of Saturated Solution Absorbance:
 - Carefully withdraw a sample from the clear supernatant of the saturated solution using a syringe.

- Immediately filter the sample through a 0.45 μm syringe filter to remove any undissolved microparticles.
- Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted saturated solution at the λ_{max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve to calculate the concentration of the diluted saturated solution from its measured absorbance.
 - Multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of **Disperse Blue 165** in that specific solvent at the specified temperature.

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of dye solubility.



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Workflow for Determining Dye Solubility.

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- To cite this document: BenchChem. [Solubility of Disperse Blue 165 in Organic Solvents: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295748#solubility-of-disperse-blue-165-in-organic-solvents]

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